

Technical Support Center: Bis(octylphenyl) Hydrogen Phosphate (DOPPA) Extraction Systems

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Compound of Interest

Compound Name:	<i>Bis(octylphenyl) hydrogen phosphate</i>
CAS No.:	28258-94-8
Cat. No.:	B13746060

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Welcome to the Technical Support Center for liquid-liquid extraction (SX) systems utilizing **bis(octylphenyl) hydrogen phosphate**, commonly referred to as DOPPA. As a Senior Application Scientist, I have designed this guide to move beyond basic protocols and address the fundamental physical chemistry that dictates extraction success.

DOPPA is a highly acidic organophosphorus extractant. Understanding the exact causality between aqueous pH, extractant speciation, and metal coordination is critical. This guide provides mechanistic insights, troubleshooting workflows, and self-validating protocols to optimize your extraction efficiency, particularly when recovering heavy metals, lanthanides, or actinides from highly acidic media.

Section 1: Core Principles & FAQs (Mechanistic Insights)

Q1: Why does DOPPA extract metals at a significantly lower pH compared to industry standards like DEHPA or Cyanex 272? Answer: The extraction efficiency of acidic organophosphorus extractants is fundamentally governed by their diphasic acido-basic constant (

). DOPPA possesses a

of approximately 2.6 in 1 M sodium salt solutions[1]. This makes it significantly more acidic than di(2-ethylhexyl) phosphoric acid (DEHPA,

), 2-ethylhexylphosphonic acid mono-2-ethylhexyl ester (PC88A,

), and di(2,4,4-trimethylpentyl)phosphinic acid (Cyanex 272,

)[1]. Because the acidic proton on DOPPA is highly labile, the cation exchange equilibrium (

) remains thermodynamically favorable even at high aqueous proton concentrations. This allows DOPPA to efficiently extract target metals from highly acidic leachates without requiring extensive pre-neutralization.

Q2: How does the extraction mechanism shift when the aqueous pH drops below 1.0 (e.g., in Wet-Process Phosphoric Acid)? Answer: At moderate pH (1.5–3.0), DOPPA operates primarily via the cation exchange mechanism. However, as the pH drops below 1.0 (such as in 5–8 M

matrices), the overwhelming concentration of

suppresses the release of protons from the extractant, driving the equilibrium to the left and severely retarding extraction efficiency. Under these hyper-acidic conditions, the system must transition to a solvation mechanism[2]. This is achieved by adding neutral oxodonor synergists, such as tri-n-octyl phosphine oxide (TOPO) or tri-n-butyl phosphate (TBP). The synergist displaces water from the metal coordination sphere, forming a highly lipophilic adduct (e.g.,

), which restores extraction efficiency despite the extreme acidity[3].

Section 2: Quantitative Data Presentation

To assist in extractant selection and pH targeting, the following table summarizes the comparative acido-basic properties and operational ranges of common organophosphorus extractants.

Extractant	Chemical Classification	Diphasic (1 M)	Optimal pH Range (Cation Exchange)	Primary Application Profile
DOPPA	Phosphoric Acid	2.6	0.5 – 2.5	U(VI), REEs from highly acidic media
DEHPA	Phosphoric Acid	5.2	2.0 – 4.0	Base metals, general REE separations
PC88A	Phosphonic Acid	7.1	3.5 – 5.5	Co/Ni separation, Heavy REEs
Cyanex 272	Phosphinic Acid	8.7	5.0 – 7.0	Co/Ni separation (high selectivity)

Data supported by diphasic neutralization curve analyses[1].

Section 3: Troubleshooting Guide: pH-Related Extraction Failures

Issue 1: Emulsion Formation (Crud) at pH > 3.0

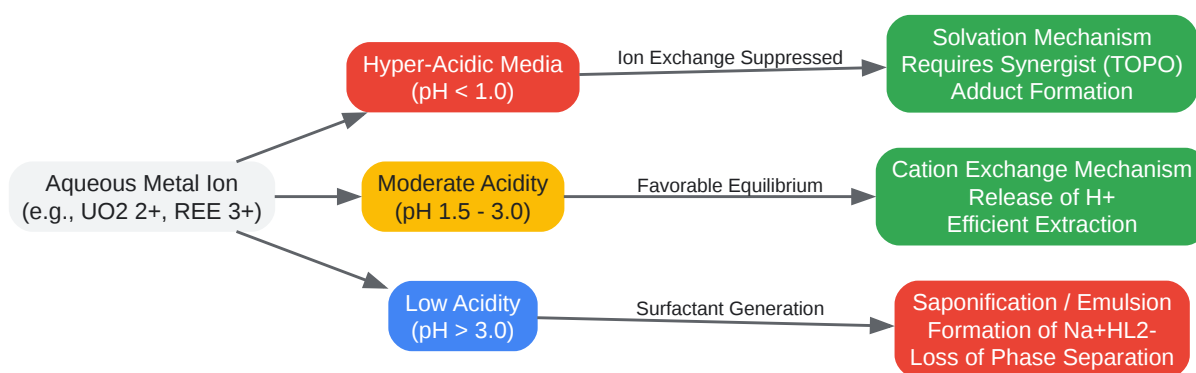
- Causality: As the aqueous pH exceeds 3.0, the highly acidic DOPPA undergoes saponification, reacting with aqueous sodium or lithium ions to form species in the organic phase[1]. These amphiphilic salts act as powerful surfactants, drastically lowering interfacial tension and stabilizing emulsions. Furthermore, commercial DOPPA often contains mono-octylphenyl phosphoric acid impurities, which readily precipitate as insoluble salts at elevated pH, forming interfacial "crud"[4].
- Solution:
 - Maintain the equilibrium pH strictly below 2.8.

- If higher pH is unavoidable, incorporate a phase modifier (e.g., 5-10% v/v isodecanol) to solvate the sodium salts and prevent third-phase formation.
- Preventative: Purify the extractant prior to use by reacting the mixture with a source of sodium ions and contacting it with an organic solvent; the di-octylphenyl phosphate salt dissolves in the organic phase, while the mono-ester precipitates and can be filtered out[4].

Issue 2: Poor Selectivity Against Iron(III) at Low pH

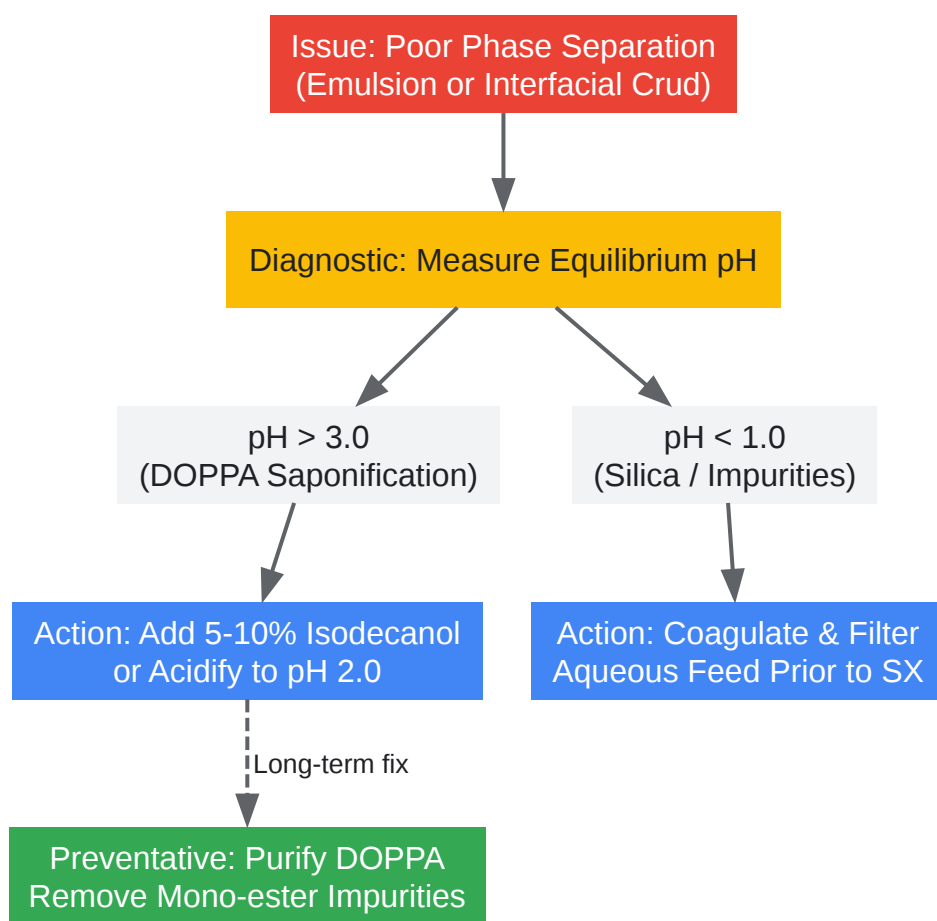
- Causality: Fe(III) forms exceptionally stable chelate complexes with phosphoric acid extractants. Because DOPPA operates efficiently at low pH, the co-extraction of Fe(III) outcompetes target metals like U(VI) or Lanthanides, consuming the extractant's loading capacity.
- Solution: Prior to extraction, reduce the feed potential (using iron powder or electrochemical reduction) to convert Fe(III) to Fe(II). Fe(II) has a much lower charge density and is poorly extracted by DOPPA at $\text{pH} < 2.0$.

Section 4: Visualizations



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Caption: Mechanistic shift of DOPPA extraction pathways as a function of aqueous equilibrium pH.



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Caption: Troubleshooting workflow for resolving DOPPA phase separation and emulsion issues.

Section 5: Validated Experimental Protocols

Protocol 1: Self-Validating Isotherm Generation for DOPPA pH Dependency

This protocol ensures that the causality between pH and extraction is accurately mapped by measuring equilibrium (not initial) pH.

- Organic Phase Preparation: Dilute purified DOPPA in an aliphatic diluent (e.g., kerosene or n-dodecane) to a concentration of 0.1 M.
- Aqueous Feed Preparation: Prepare a 0.01 M target metal solution (e.g.,

) in a 1 M

background matrix to maintain constant ionic strength.

- **Equilibration:** Mix equal volumes (A/O ratio = 1:1) of the organic and aqueous phases in thermostated separatory funnels at 25°C. Agitate vigorously for 15 minutes to ensure thermodynamic equilibrium.
- **Phase Separation & Validation:** Allow phases to disengage for 10 minutes. Critical Step: Measure the pH of the separated aqueous phase. Because the cation exchange mechanism releases

ions, the equilibrium pH will be lower than the initial pH. Plotting against initial pH yields false isotherms.

- **Mass Balance Analysis:** Analyze the aqueous raffinate using ICP-OES. Calculate the organic metal concentration by difference. **Self-Validation:** Strip a sample of the loaded organic phase with 3 M

and analyze it to confirm the mass balance closure is within $\pm 2\%$.

Protocol 2: Synergistic Extraction of U(VI) from Hyper-Acidic Media

Utilized for Wet-Process Phosphoric Acid (pH < 1.0) where DOPPA alone fails^{[2][3]}.

- **Extractant Blending:** Prepare a synergistic solvent mixture comprising 0.5 M DOPPA and 0.125 M TOPO in kerosene^[3].
- **Feed Pre-treatment:** Treat the raw phosphoric acid feed with iron powder to reduce competitive Fe(III) to Fe(II). Verify the redox potential drops below 250 mV (vs. Ag/AgCl).
- **Extraction:** Contact the reduced feed with the synergistic organic phase at an A/O ratio of 2:1 at 40°C for 5 minutes.
- **Stripping:** Strip the loaded organic phase using a 1 M ammonium carbonate solution. The high pH of the carbonate solution reverses the extraction mechanism, precipitating uranium as a highly pure uranyl carbonate complex^[3].

References

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